

Stability and Storage of Bis[(pinacolato)boryl]methane: A Technical Guide

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Compound of Interest

Compound Name: Bis[(pinacolato)boryl]methane

Cat. No.: B124671

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Introduction

Bis[(pinacolato)boryl]methane is a valuable reagent in organic synthesis, particularly in cross-coupling reactions for the formation of carbon-carbon and carbon-boron bonds. Its utility in the synthesis of complex organic molecules, including active pharmaceutical ingredients, necessitates a thorough understanding of its stability and appropriate storage conditions to ensure its reactivity and purity. This technical guide provides an in-depth overview of the stability profile of **Bis[(pinacolato)boryl]methane**, recommended storage and handling procedures, and model experimental protocols for its stability assessment.

Physicochemical Properties

A summary of the key physicochemical properties of **Bis[(pinacolato)boryl]methane** is presented in the table below.

Property	Value	Reference
CAS Number	78782-17-9	[1]
Molecular Formula	C13H26B2O4	[1]
Molecular Weight	267.97 g/mol	[1]
Appearance	White to off-white crystalline powder or solid	[2]
Melting Point	51-55 °C	[2]
Purity	≥95% (GC)	[2]

Recommended Storage Conditions

To maintain the integrity and reactivity of **Bis[(pinacolato)boryl]methane**, it is crucial to adhere to the recommended storage conditions provided by various suppliers. A summary of these recommendations is provided below.

Supplier	Recommended Storage Temperature	Additional Recommendations
Frontier Specialty Chemicals	-20 °C	Store under dry conditions.[1]
Sigma-Aldrich	2-8 °C	
TCI	Store in a cool and shaded area. Keep container tightly closed. Keep under inert gas. [3]	
Chem-Impex	2-8 °C	
ChemScene	4 °C	

The consensus among suppliers is to store **Bis[(pinacolato)boryl]methane** at refrigerated to frozen temperatures in a tightly sealed container under a dry, inert atmosphere.

Stability Profile and Degradation Pathways

While specific, in-depth stability studies on **Bis[(pinacolato)boryl]methane** are not extensively published, valuable insights can be drawn from studies on analogous organoboron compounds, particularly Bis(pinacolato)diboron (B2pin2). Research has shown that B2pin2, contrary to popular belief, is not entirely stable in air and degrades in the presence of both oxygen and water.^{[4][5]} This degradation is thought to be an autocatalytic process.^[4]

Given the structural similarities, it is prudent to assume that **Bis[(pinacolato)boryl]methane** is susceptible to similar degradation pathways. The primary modes of degradation are likely:

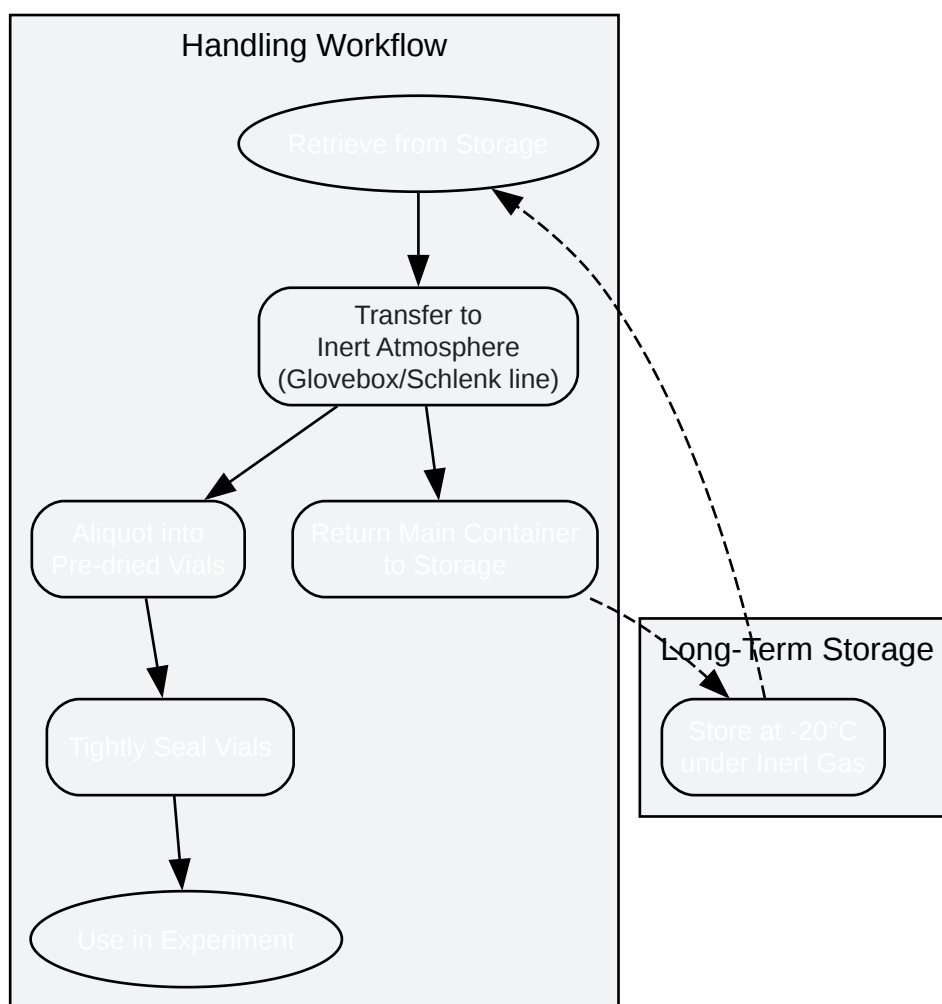
- **Hydrolysis:** The boronic ester linkages are susceptible to hydrolysis in the presence of water, which would lead to the formation of pinacol and methane diboronic acid.
- **Oxidation:** Exposure to oxygen, particularly in the presence of moisture, can lead to the oxidation of the carbon-boron bond.

Therefore, minimizing exposure to air and moisture is paramount for preserving the quality of **Bis[(pinacolato)boryl]methane**.

Best Practices for Handling and Storage

To ensure the longevity and performance of **Bis[(pinacolato)boryl]methane**, the following handling and storage procedures are recommended:

- **Inert Atmosphere:** Always handle the compound under an inert atmosphere (e.g., nitrogen or argon), especially when aliquoting or transferring from the main container.
- **Dry Conditions:** Use dry solvents and glassware. Avoid any contact with moisture.
- **Controlled Temperature:** Store the compound at the recommended low temperature (ideally -20°C for long-term storage) in a properly functioning and monitored freezer or refrigerator.
- **Secure Sealing:** Ensure the container is tightly sealed after each use to prevent the ingress of air and moisture.
- **Aliquoting:** For frequent use, it is advisable to aliquot the bulk material into smaller, single-use vials to minimize repeated exposure of the entire stock to ambient conditions.



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Figure 1. Recommended workflow for handling and storage of **Bis[(pinacolato)boryl]methane**.

Model Experimental Protocols for Stability Assessment

The following are model protocols for assessing the stability of **Bis[(pinacolato)boryl]methane**. These are based on general guidelines for stability testing of chemical substances.

Forced Degradation Studies

Forced degradation studies are designed to identify potential degradation products and pathways.

5.1.1. Hydrolytic Stability

- Prepare solutions of **Bis[(pinacolato)boryl]methane** (e.g., 1 mg/mL) in acetonitrile or another suitable water-miscible solvent.
- Add the solution to separate vials containing acidic (0.1 M HCl), neutral (water), and basic (0.1 M NaOH) aqueous solutions.
- Maintain the vials at a controlled temperature (e.g., 50°C).
- At specified time points (e.g., 0, 2, 4, 8, 24 hours), withdraw an aliquot, neutralize if necessary, and dilute with the mobile phase.
- Analyze the samples by a stability-indicating method, such as HPLC with UV detection or LC-MS, to quantify the remaining parent compound and detect any degradation products.

5.1.2. Oxidative Stability

- Prepare a solution of **Bis[(pinacolato)boryl]methane** (e.g., 1 mg/mL) in a suitable solvent.
- Add a solution of hydrogen peroxide (e.g., 3% H₂O₂).
- Maintain the solution at room temperature.
- At specified time points, withdraw aliquots and analyze by HPLC or LC-MS.

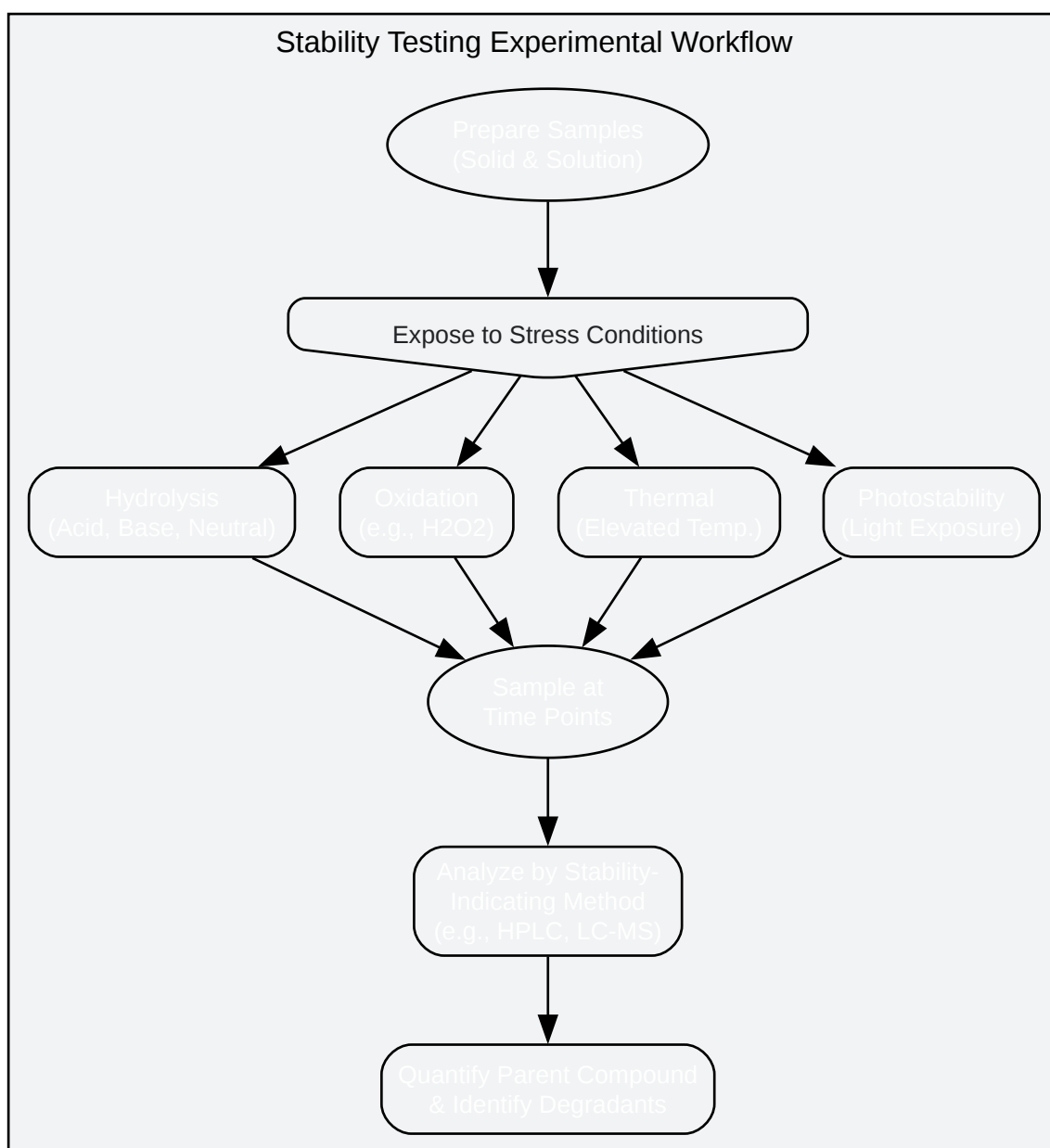
5.1.3. Thermal Stability

- Place a known amount of solid **Bis[(pinacolato)boryl]methane** in a vial.
- Heat the vial in an oven at an elevated temperature (e.g., 60°C).
- At specified time points, remove the vial, allow it to cool, dissolve the contents in a known volume of solvent, and analyze by HPLC.

- For solution stability, prepare a solution of the compound and heat it at a specified temperature, analyzing aliquots at various time points.

5.1.4. Photostability

- Expose a solution of **Bis[(pinacolato)boryl]methane** and a sample of the solid compound to a light source with a specified output (e.g., ICH option 1: cool white fluorescent and near-ultraviolet lamp).
- Simultaneously, keep control samples protected from light.
- At a specified time point, analyze both the exposed and control samples by HPLC.



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Figure 2. General experimental workflow for forced degradation studies.

Long-Term and Accelerated Stability Testing

This testing is performed to establish a re-test date or shelf life.

- Package **Bis[(pinacolato)boryl]methane** in its proposed long-term storage container.
- Place samples in stability chambers under the following conditions:

- Long-Term: 2-8°C (or -20°C)
- Accelerated: 25°C / 60% RH
- At specified time points (e.g., 0, 3, 6, 9, 12, 18, 24 months for long-term; 0, 1, 2, 3, 6 months for accelerated), remove samples and test for appearance, purity (by HPLC), and any other relevant quality attributes.

Data Presentation

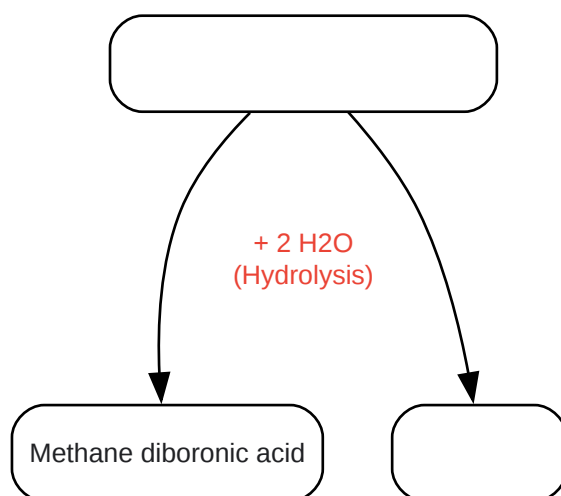
The results of the stability studies should be presented in a clear and organized manner. The following is an example of a data table for a long-term stability study.

Example Data Table: Long-Term Stability of **Bis[(pinacolato)boryl]methane** at 2-8°C

Time Point (Months)	Appearance	Purity (%) by HPLC	Total Impurities (%)
0	White crystalline powder	99.5	0.5
3	White crystalline powder	99.4	0.6
6	White crystalline powder	99.5	0.5
12	White crystalline powder	99.3	0.7
24	White crystalline powder	99.1	0.9

Proposed Degradation Pathway

Based on the known reactivity of boronic esters, a proposed degradation pathway for **Bis[(pinacolato)boryl]methane** in the presence of water is illustrated below.



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Figure 3. Proposed hydrolytic degradation pathway of **Bis[(pinacolato)boryl]methane**.

Conclusion

The stability of **Bis[(pinacolato)boryl]methane** is critical for its successful application in synthesis. Adherence to strict storage and handling protocols, including low temperatures, dry conditions, and an inert atmosphere, is essential to prevent degradation. While specific stability data for this compound is limited, analogies to related boronic esters and the implementation of systematic stability testing, as outlined in this guide, will ensure its quality and reliability for research, development, and manufacturing purposes.

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